

(-)-Ambroxide CAS number 6790-58-5

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Compound of Interest

Compound Name: (-)-Ambroxide

CAS No.: 6790-58-5

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An In-Depth Technical Guide to **(-)-Ambroxide** (CAS 6790-58-5)

Introduction

(-)-Ambroxide, known commercially by names such as Ambroxan and Ambroxif, is a high-impact terpenoid that has become a cornerstone of modern perfumery and a valuable ingredient in the flavor industry.[1][2] Originally identified as one of the key olfactory components of ambergris—a rare and historically prized excretion from sperm whales—**(-)-Ambroxide** is now produced almost exclusively through semi-synthetic or biotechnological methods.[1][3] Its discovery and subsequent synthesis, first achieved in 1950, marked a pivotal moment, providing a sustainable and ethically sound alternative to a resource dependent on an endangered species.[4]

This guide offers a comprehensive technical overview of **(-)-Ambroxide** for researchers, scientists, and professionals in drug development. It moves beyond a simple data summary to explore the causality behind its synthesis, its analytical characterization, diverse applications, and critical safety profile, providing a holistic understanding of this influential molecule.

Physicochemical Characteristics

(-)-Ambroxide is a crystalline solid at room temperature, possessing a unique and complex organoleptic profile described as ambery, woody, musky, and even slightly salty.[1][5] Its chemical structure and physical properties are fundamental to its performance, particularly its low volatility and high substantivity, which are critical for its role as a fragrance fixative.[2][6]

Property	Value	Source(s)
IUPAC Name	(3aR,5aS,9aS,9bR)-3a,6,6,9a-tetramethyldecahydro[2,1-b]furan	[1]
CAS Number	6790-58-5	[7]
Molecular Formula	C ₁₆ H ₂₈ O	[1][7]
Molar Mass	236.39 g/mol	[1][7]
Appearance	White crystalline solid	[7][8][9]
Melting Point	74 - 77 °C	[1][7]
Boiling Point	272 - 274 °C; 120 °C @ 1.40 mmHg	[1][7]
Density	0.939 g/cm ³ at 25 °C	[1][7][9]
Flash Point	161 °C	[1][9]
Solubility	Insoluble in water; Soluble in ethanol and common perfumery solvents.	[1][6]
Optical Rotation	[α] ²⁰ / _D = -26 ± 2° (c=1 in CHCl ₃)	[7]

Synthesis and Manufacturing

The industrial production of **(-)-Ambroxide** has evolved significantly, driven by the need for stereochemical purity and sustainability. The chiral nature of the molecule is critical to its desired scent profile, making enantioselective synthesis a primary focus.

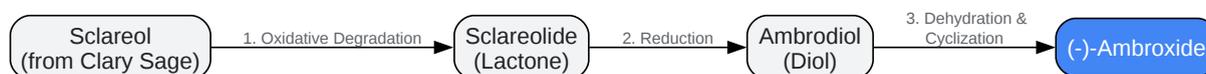
The Cornerstone: Semi-Synthesis from Sclareol

The most established and commercially dominant route to **(-)-Ambroxide** begins with sclareol, a diterpene alcohol extracted from the clary sage plant (*Salvia sclarea*).^{[1][3][10]} This precursor is ideal because its existing labdane carbon skeleton and stereocenters closely mirror that of

the target molecule, simplifying the synthesis and ensuring the correct optically pure product.[3][11]

The traditional synthesis is a three-stage process:

- Oxidative Degradation: Sclareol's side chain is oxidized to form sclareolide, a lactone. This step effectively removes unnecessary carbons while forming a key intermediate.[1][10][11]
- Reduction: The sclareolide lactone is then reduced to yield ambrodiol, a diol.[10][11]
- Dehydration and Cyclization: Finally, ambrodiol undergoes acid-catalyzed dehydration, which induces cyclization to form the stable furan ring of **(-)-Ambroxide**. [10][11]



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Caption: Semi-synthetic pathway from Sclareol to **(-)-Ambroxide**.

While effective, this route has disadvantages, including the use of potentially toxic reagents and the generation of waste.[12] This has prompted research into more environmentally friendly "one-pot" syntheses, which aim to combine these steps using catalysts like quaternary ammonium phosphomolybdate with hydrogen peroxide as a green oxidant.[12]

Alternative and Emerging Synthetic Routes

While sclareol is the primary precursor, other terpenoids have been explored as starting materials, including β -ionone, farnesene, and labdanolic acid.[3][13] However, these routes often result in racemic mixtures (e.g., Cetalox), which lack the specific olfactory character of the pure (-)-enantiomer and may require challenging chiral resolution steps.[11]

More recently, "white biotechnology" has emerged as a sustainable frontier.[2] This involves engineering microorganisms, such as yeast, to produce key intermediates like sclareol or ambrodiol from simple sugars.[13] These biosynthetic pathways offer a renewable and potentially more carbon-efficient alternative to traditional chemical synthesis.[13][14]

Analytical Methodologies

Rigorous analytical control is essential to ensure the purity, identity, and concentration of **(-)-Ambroxide** in research and commercial products. A multi-step approach is typically employed.

Purity Assessment and Identification

Gas Chromatography-Mass Spectrometry (GC-MS) is the principal technique for analyzing **(-)-Ambroxide**.

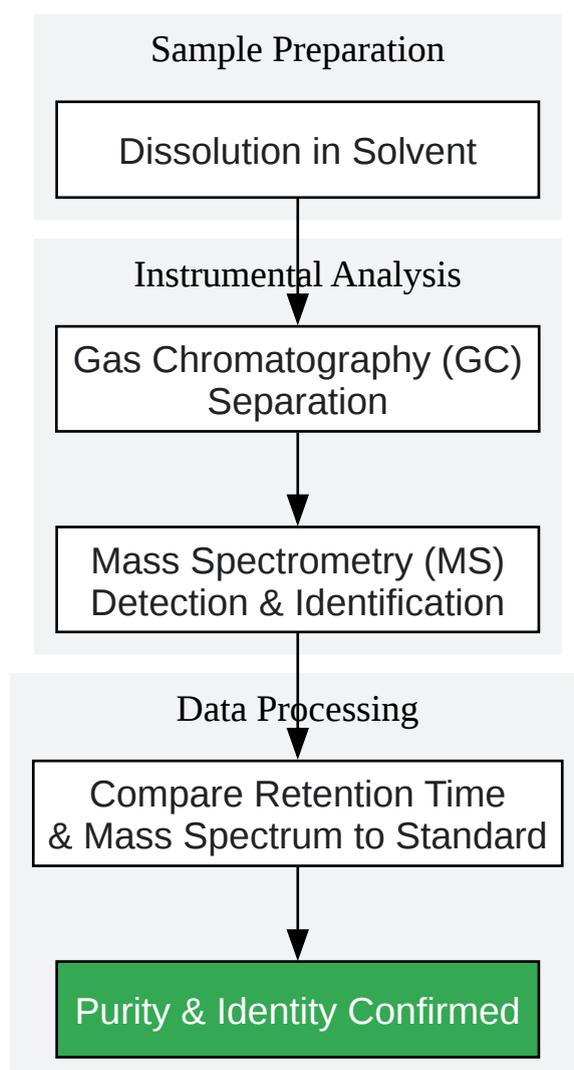
- **Causality:** Its volatility and thermal stability make it perfectly suited for GC analysis. The chromatographic separation resolves **(-)-Ambroxide** from impurities and isomers, while the mass spectrometer provides a unique fragmentation pattern (a "fingerprint") for definitive identification and quantification.

Step-by-Step GC-MS Protocol (General Workflow):

- **Sample Preparation:** Dissolve a precise quantity of the crystalline material or formulated product in a suitable volatile solvent (e.g., ethanol, hexane) to a known concentration.
- **Injection:** Inject a small volume (typically 1 μL) of the sample into the GC inlet, which is heated to ensure rapid vaporization.
- **Separation:** The vaporized sample is carried by an inert gas (e.g., helium) through a capillary column (e.g., a DB-5 or HP-5ms). The column's stationary phase separates compounds based on their boiling points and polarity.
- **Detection & Ionization (MS):** As compounds elute from the column, they enter the mass spectrometer, where they are ionized (typically by electron impact).
- **Mass Analysis:** The resulting charged fragments are separated by their mass-to-charge ratio, generating a mass spectrum.
- **Data Analysis:** The retention time from the chromatogram and the mass spectrum are compared to a certified reference standard of **(-)-Ambroxide** for unambiguous identification and purity calculation.

Structural Elucidation and Quantification

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are indispensable for confirming the precise molecular structure and stereochemistry, ensuring the correct isomer has been synthesized.
- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): For quantifying trace amounts of **(-)-Ambroxide** or its metabolites in complex biological matrices like plasma, LC-MS/MS offers superior sensitivity and selectivity.[15]



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Caption: General analytical workflow for **(-)-Ambroxide** identification.

Industrial and Research Applications

(-)-Ambroxide's unique properties make it a versatile tool across several industries.

Fragrance Industry

This is the primary application domain. **(-)-Ambroxide** serves two critical functions:

- **Signature Note:** It imparts a radiant and persistent ambergris character, providing warmth, depth, and elegance to a wide range of fragrance families.[4][5] Its effect is highly diffusive, meaning it projects well and contributes to the fragrance's sillage (the trail it leaves).[2][5]
- **Fixative:** Due to its high molecular weight and low volatility, it acts as an anchor for more volatile top and middle notes, increasing the overall longevity of a perfume on skin and fabric.[2][4][6] It has exceptional substantivity, lasting for over 400 hours on a smelling strip and withstanding multiple wash cycles on textiles.[5][6] Typical usage levels in fine fragrances range from 0.1% to over 5%.[4]

Flavor Industry

(-)-Ambroxide is recognized as Generally Recognized as Safe (GRAS) by the FDA for use as a synthetic flavoring substance (FEMA No. 3471).[4] It is used in very low concentrations (typically < 0.01-30 ppm) to add woody, piney, and tea-like nuances to beverages and other food products.[1][4][5]

Pharmaceutical and Cosmetic Applications

- **Cosmetics:** It is used as a skin conditioning agent in products like lotions and creams, valued for its ability to potentially improve skin texture.[7]
- **Pharmaceuticals:** Some sources note its use in formulations for respiratory treatments due to potential mucolytic properties, which help in breaking down mucus.[7] This application area warrants further investigation by drug development professionals.

Safety, Handling, and Regulatory Profile

A thorough understanding of the safety and handling requirements is paramount for researchers and manufacturers.

Toxicological Summary

(-)-Ambroxide exhibits low acute toxicity.[4] However, as with many fragrance materials, it can cause skin and eye irritation, and it is classified as a combustible liquid.[16]

Toxicological Endpoint	Value / Observation	Source(s)
Acute Oral Toxicity (LD ₅₀ , rat)	> 2 g/kg	[4]
Carcinogenicity / Mutagenicity	No evidence of carcinogenicity or mutagenicity. Not listed by IARC, NTP, or OSHA as a carcinogen.	[4][17]
Skin Sensitization	Possible but rare; classified as a weak sensitizer.	[4]
GHS Hazard Statements	Harmful if swallowed; Causes skin and serious eye irritation; Combustible liquid.	[16]

Note: While many reports state it does not meet GHS hazard criteria, some safety data sheets (SDS) provide warnings for irritation and combustibility, which should be heeded as a precautionary measure.[16][18]

Handling and Storage Protocol

- Handling: Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves and safety goggles.[8][16] Ensure adequate ventilation to avoid inhaling dust or vapors.[16] Keep away from heat, sparks, and open flames.[16]
- Storage: Store in tightly sealed, light-resistant containers in a cool, dry, and well-ventilated area, ideally between 2°C and 25°C.[19] Protect from strong oxidizing agents, as they are incompatible.[19]

Regulatory Status

(-)-Ambroxide is well-established within the global regulatory landscape.

- USA: Listed on the EPA TSCA inventory and affirmed as GRAS for flavor use by the FDA.[4]
[8]
- Europe: Registered under EU REACH and complies with guidelines from the Scientific Committee on Consumer Safety (SCCS).[4]
- Fragrance Industry: Its use is regulated by the International Fragrance Association (IFRA) to ensure safe concentration levels in consumer products.[19]

Conclusion

(-)-Ambroxide (CAS 6790-58-5) represents a triumph of chemical synthesis and biotechnology, successfully replacing a rare natural product with a consistent, high-purity, and ethically produced molecule. Its value is rooted in its unique olfactory profile and its exceptional performance as a fragrance fixative. For scientists and researchers, its well-defined synthesis from sclareol provides a classic case study in industrial organic chemistry, while emerging biosynthetic routes offer exciting opportunities for sustainable manufacturing. With a well-understood safety profile and broad regulatory acceptance, **(-)-Ambroxide** is poised to remain an indispensable ingredient in the fragrance, flavor, and cosmetic industries for the foreseeable future.

References

- CN105418566A - Synthesis method for ambroxide - Google Patents. Google Patents.
- Ambroxide - Grokipedia. Grokipedia. Available at: [\[Link\]](#)
- LC-MS/MS-Based Determination of Ambroxol in Human Plasma and Cerebrospinal Fluid: Validation and Applicability in a Phase II Study on GBA-Associated Parkinson's Disease Patients - PMC - PubMed Central. National Center for Biotechnology Information. Available at: [\[Link\]](#)
- Ambrox Super® (CAS 6790-58-5) – Premium Synthetic Ambergris Ingredient for Perfumery. Perfumer's Apprentice. Available at: [\[Link\]](#)
- Ambrafuran (Ambrox™) Synthesis from Natural Plant Product Precursors - MDPI. MDPI (Multidisciplinary Digital Publishing Institute). Available at: [\[Link\]](#)

- Ambroxide - Wikipedia. Wikipedia. Available at: [\[Link\]](#)
- ambroxan, 6790-58-5 - The Good Scents Company. The Good Scents Company. Available at: [\[Link\]](#)
- (PDF) One-pot synthesis of (-)-Ambrox - ResearchGate. ResearchGate. Available at: [\[Link\]](#)
- The Synthesis of (-)-Ambrox® Starting from Labdanolic Acid - ResearchGate. ResearchGate. Available at: [\[Link\]](#)
- **(-)-Ambroxide** | C₁₆H₂₈O | CID 10857465 - PubChem - NIH. National Center for Biotechnology Information. Available at: [\[Link\]](#)
- Ambrofix - Material Safety Data Sheet (MSDS). Triveni Chemicals. Available at: [\[Link\]](#)
- Famous molecules in perfumery - Ambroxan - YouTube. YouTube. Available at: [\[Link\]](#)
- (PDF) A Concise Synthesis of (-)-Ambrox - ResearchGate. ResearchGate. Available at: [\[Link\]](#)
- Ambroxan® (CAS N° 6790-58-5) - ScenTree. ScenTree. Available at: [\[Link\]](#)

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Sources

- [1. Ambroxide - Wikipedia \[en.wikipedia.org\]](#)
- [2. m.youtube.com \[m.youtube.com\]](#)
- [3. mdpi.com \[mdpi.com\]](#)
- [4. grokipedia.com \[grokipedia.com\]](#)
- [5. ambroxan, 6790-58-5 \[thegoodscentscompany.com\]](#)

- [6. Ambrox Super® \(CAS 6790-58-5\) – Premium Synthetic Ambergris Ingredient for Perfumery — Scentspiracy \[scentspiracy.com\]](#)
- [7. chemimpex.com \[chemimpex.com\]](#)
- [8. Ambroxide Online | Ambroxide Manufacturer and Suppliers \[scimplify.com\]](#)
- [9. ScenTree - Ambroxan® \(CAS N° 6790-58-5\) \[scentree.co\]](#)
- [10. Ambroxide synthesis - chemicalbook \[chemicalbook.com\]](#)
- [11. CN105418566A - Synthesis method for ambroxide - Google Patents \[patents.google.com\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
- [14. researchgate.net \[researchgate.net\]](#)
- [15. LC-MS/MS-Based Determination of Ambroxol in Human Plasma and Cerebrospinal Fluid: Validation and Applicability in a Phase II Study on GBA-Associated Parkinson's Disease Patients - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [16. chemicalbull.com \[chemicalbull.com\]](#)
- [17. Ambroxide - Safety Data Sheet \[chemicalbook.com\]](#)
- [18. \(-\)-Ambroxide | C16H28O | CID 10857465 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [19. Page loading... \[wap.guidechem.com\]](#)
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